

# Ruthenium(III) Chloride Trihydrate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Ruthenium(III) chloride trihydrate

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## Introduction

**Ruthenium(III) chloride trihydrate** ( $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$ ) is a key inorganic compound and a versatile starting material in ruthenium chemistry.<sup>[1]</sup> Its significance stems from its role as a precursor in the synthesis of a wide array of organometallic and coordination complexes, many of which exhibit remarkable catalytic activity in various organic transformations. This guide provides a comprehensive overview of the chemical properties of **Ruthenium(III) chloride trihydrate**, tailored for professionals in research, discovery, and drug development.

## Physical and Chemical Properties

**Ruthenium(III) chloride trihydrate** is typically a dark brown or black crystalline solid.<sup>[1][2]</sup> It is known to be hygroscopic, readily absorbing moisture from the atmosphere.<sup>[2]</sup> The water content in the commercial hydrate can vary, though it often approximates a trihydrate.<sup>[1]</sup>

## Solubility

The hydrated form of ruthenium(III) chloride is soluble in a range of polar solvents, a property that is crucial for its application in homogeneous catalysis. In contrast, the anhydrous form is insoluble in water.<sup>[1][2]</sup>

Property	Value
Appearance	Dark brown to black crystalline powder
Formula	$\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$
Molar Mass	261.47 g/mol
Solubility	
Water	Soluble[2][3]
Ethanol	Soluble[2]
Acetone	Soluble[2]
Hygroscopicity	Hygroscopic[2]

Quantitative solubility data is not readily available in the literature, but its qualitative solubility in polar solvents is well-established.

## Thermal Decomposition

Upon heating, **Ruthenium(III) chloride trihydrate** undergoes dehydration followed by decomposition at higher temperatures. The anhydrous form is reported to decompose above 500°C.[1] A hydrated form has been noted to decompose at 100°C.

A detailed thermogravimetric analysis (TGA) curve providing specific temperature ranges and weight loss percentages for the dehydration and decomposition steps is not consistently available in public literature, as the exact water content can vary.

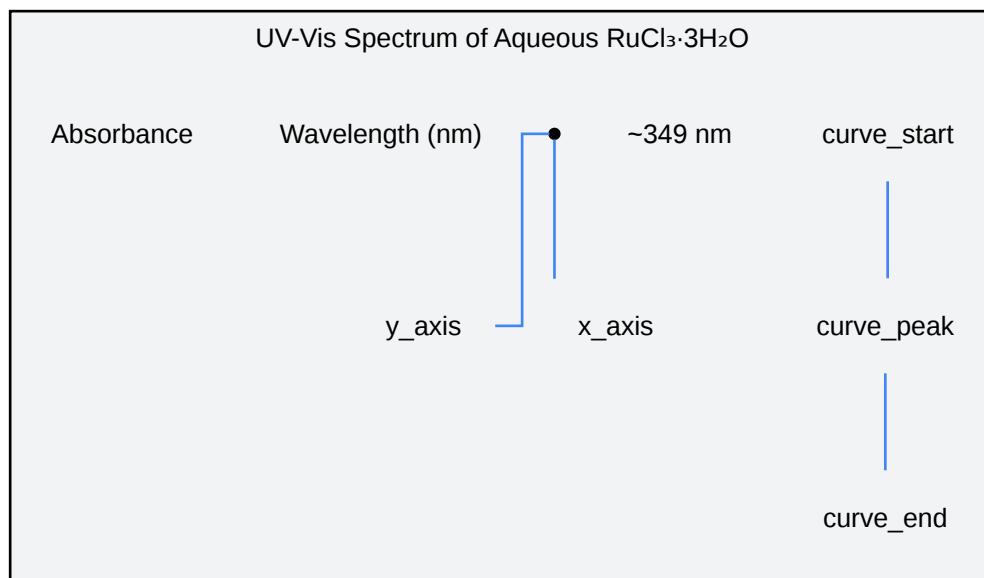
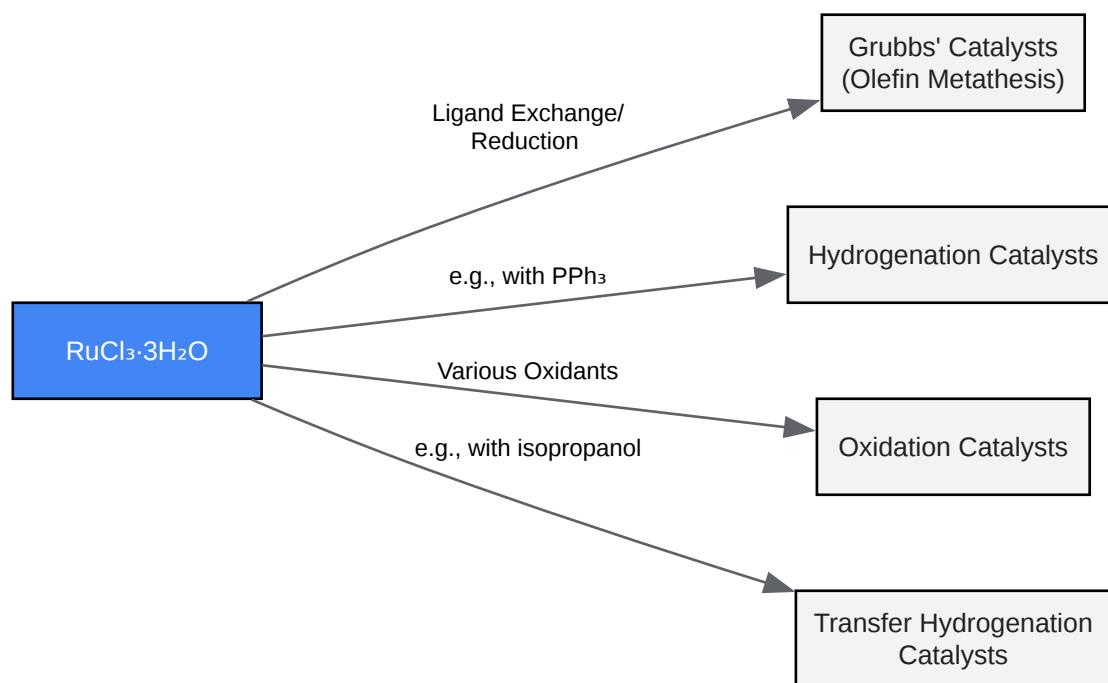
## Reactivity and Catalytic Applications

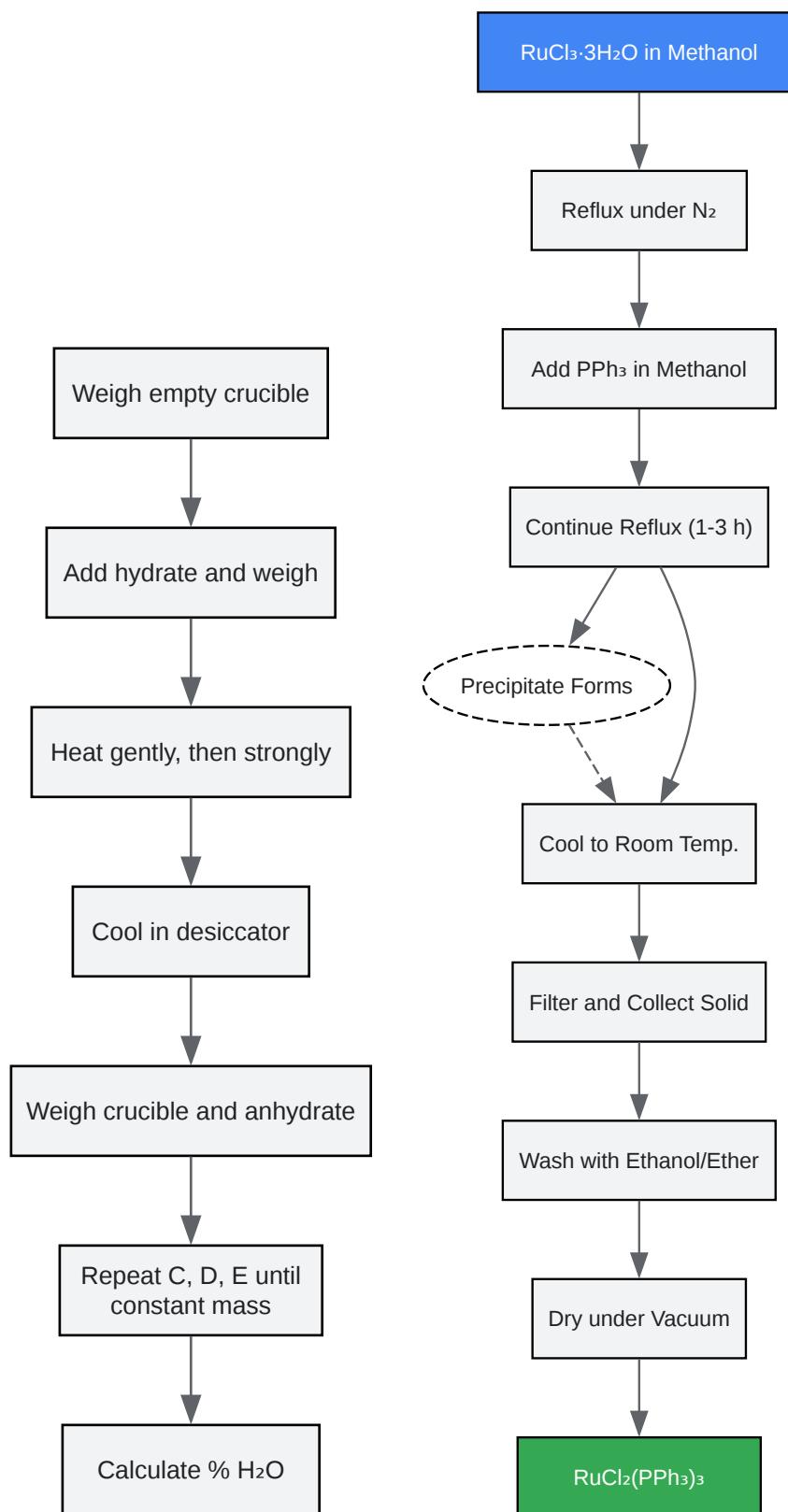
The rich coordination chemistry of ruthenium allows  $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$  to be a precursor to a vast number of catalytically active species.[1] The ruthenium center can exist in multiple oxidation states, most notably Ru(II), Ru(III), and Ru(IV), which is key to its catalytic versatility.[1]

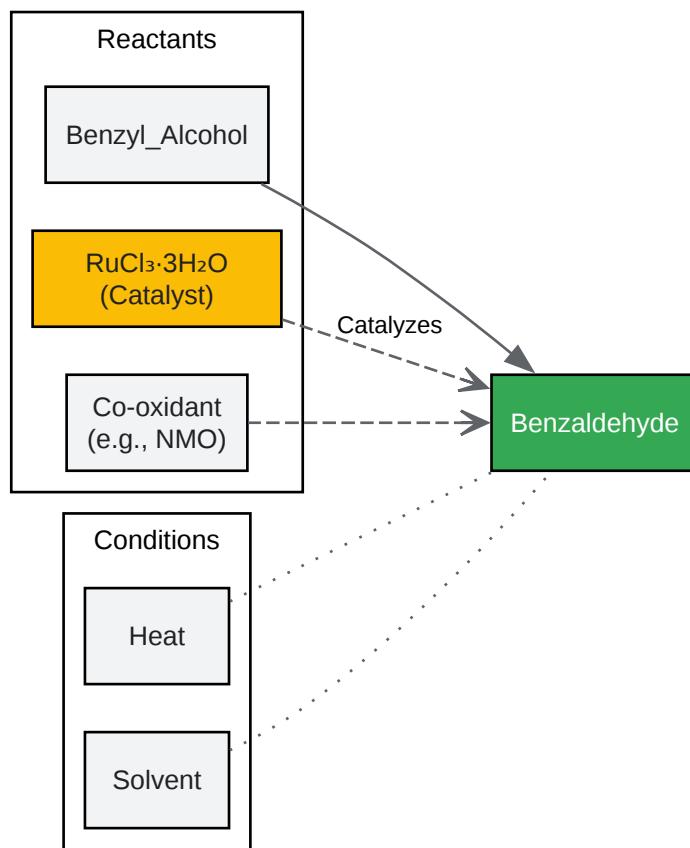
## Precursor to Catalysts

**Ruthenium(III) chloride trihydrate** is the most common starting material for the synthesis of various ruthenium catalysts, including the Nobel Prize-winning Grubbs' catalysts for olefin

metathesis.<sup>[4]</sup> It is also used to prepare catalysts for a wide range of other transformations.







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